

Synthesis and purification of high-purity Linoleamide for research

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Compound of Interest

Compound Name: *Linoleamide*

Cat. No.: *B1235700*

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Application Notes and Protocols for High-Purity Linoleamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Linoleamide ((9Z,12Z)-octadeca-9,12-dienamide) is the primary amide derivative of linoleic acid, an essential omega-6 fatty acid. As a member of the fatty acid amide family, **linoleamide** is structurally related to endogenous signaling lipids, including the endocannabinoid anandamide. This relationship suggests its potential involvement in various physiological processes, making high-purity **linoleamide** a valuable tool for research in pharmacology, neurobiology, and inflammation. These application notes provide detailed protocols for the synthesis, purification, and a potential research application of high-purity **linoleamide**.

Data Presentation

Table 1: Physicochemical and Spectroscopic Data of **Linoleamide**

Property	Value
Molecular Formula	C ₁₈ H ₃₃ NO
Molecular Weight	279.46 g/mol
Appearance	White to off-white solid
Melting Point	Approx. 91-93 °C
Solubility	Soluble in ethanol, acetone, chloroform; Insoluble in water
¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	5.25-5.45 (m, 4H, olefinic), 2.77 (t, J=6.4 Hz, 2H, C11-H), 2.22 (t, J=7.6 Hz, 2H, C2-H), 2.05 (q, J=6.8 Hz, 4H, C8-H, C14-H), 1.63 (quint, J=7.6 Hz, 2H, C3-H), 1.25-1.40 (m, 14H, methylene chain), 0.89 (t, J=6.8 Hz, 3H, C18-H)
¹³ C NMR (CDCl ₃ , 100 MHz) δ (ppm)	175.8 (C1), 130.2, 130.0, 128.0, 127.9 (olefinic), 36.6 (C2), 31.5, 29.7, 29.6, 29.4, 29.3, 29.2, 27.2, 25.6, 22.6, 14.1 (C18)
Mass Spectrometry (ESI+)	m/z 280.26 [M+H] ⁺ , 302.24 [M+Na] ⁺

Experimental Protocols

Protocol 1: Synthesis of Linoleamide from Linoleic Acid

This protocol describes a two-step synthesis of **linoleamide** from linoleic acid via an acyl chloride intermediate.

Step 1: Synthesis of Linoleoyl Chloride

- Materials:
 - Linoleic acid (1.0 eq)
 - Oxalyl chloride (1.5 eq) or Thionyl chloride (1.5 eq)
 - Anhydrous dichloromethane (DCM)

- Round-bottom flask, magnetic stirrer, condenser, nitrogen inlet.
- Procedure:
 1. Under a nitrogen atmosphere, dissolve linoleic acid in anhydrous DCM in a round-bottom flask.
 2. Cool the solution to 0 °C using an ice bath.
 3. Slowly add oxalyl chloride or thionyl chloride dropwise to the stirred solution.
 4. Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution.
 5. Remove the solvent and excess reagent under reduced pressure using a rotary evaporator. The resulting crude linoleoyl chloride is a yellow to brown oil and is used immediately in the next step without further purification.

Step 2: Amidation of Linoleoyl Chloride

- Materials:
 - Crude linoleoyl chloride (1.0 eq)
 - Concentrated aqueous ammonia (excess)
 - Dichloromethane (DCM)
 - Separatory funnel, beaker, magnetic stirrer.
- Procedure:
 1. Dissolve the crude linoleoyl chloride in DCM.
 2. Cool the solution to 0 °C in an ice bath.
 3. Slowly add the concentrated aqueous ammonia to the stirred solution. A white precipitate of **linoleamide** will form.

4. Stir the reaction vigorously for 1-2 hours at room temperature.
5. Transfer the mixture to a separatory funnel and separate the organic layer.
6. Wash the organic layer sequentially with water and brine.
7. Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield crude **linoleamide**.

Protocol 2: Purification of Linoleamide

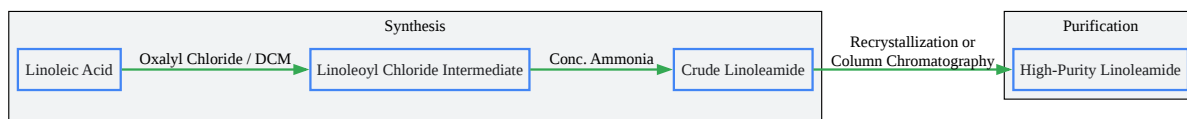
Method A: Recrystallization

- Materials:
 - Crude **linoleamide**
 - Ethanol, acetone, or acetonitrile
 - Erlenmeyer flask, hot plate, Buchner funnel, filter paper.
- Procedure:
 1. Transfer the crude **linoleamide** to an Erlenmeyer flask.
 2. Add a minimal amount of the chosen solvent (e.g., ethanol) to the flask.
 3. Gently heat the mixture on a hot plate while stirring until the solid completely dissolves.
 4. Remove the flask from the heat and allow it to cool slowly to room temperature.
 5. Once crystals begin to form, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
 6. Collect the purified crystals by vacuum filtration using a Buchner funnel.
 7. Wash the crystals with a small amount of ice-cold solvent.
 8. Dry the crystals under vacuum to obtain high-purity **linoleamide**.

Method B: Silica Gel Column Chromatography

- Materials:
 - Crude **linoleamide**
 - Silica gel (60-120 mesh)
 - Hexane, Ethyl acetate
 - Chromatography column, collection tubes.
- Procedure:
 1. Prepare a slurry of silica gel in hexane and pack the chromatography column.
 2. Dissolve the crude **linoleamide** in a minimal amount of the mobile phase (e.g., 10% ethyl acetate in hexane).
 3. Load the sample onto the top of the silica gel bed.
 4. Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 10% and gradually increasing to 30-40%).
 5. Collect fractions and monitor the elution of the product by thin-layer chromatography (TLC).
 6. Combine the fractions containing the pure **linoleamide**.
 7. Evaporate the solvent under reduced pressure to yield the purified product.

Mandatory Visualization



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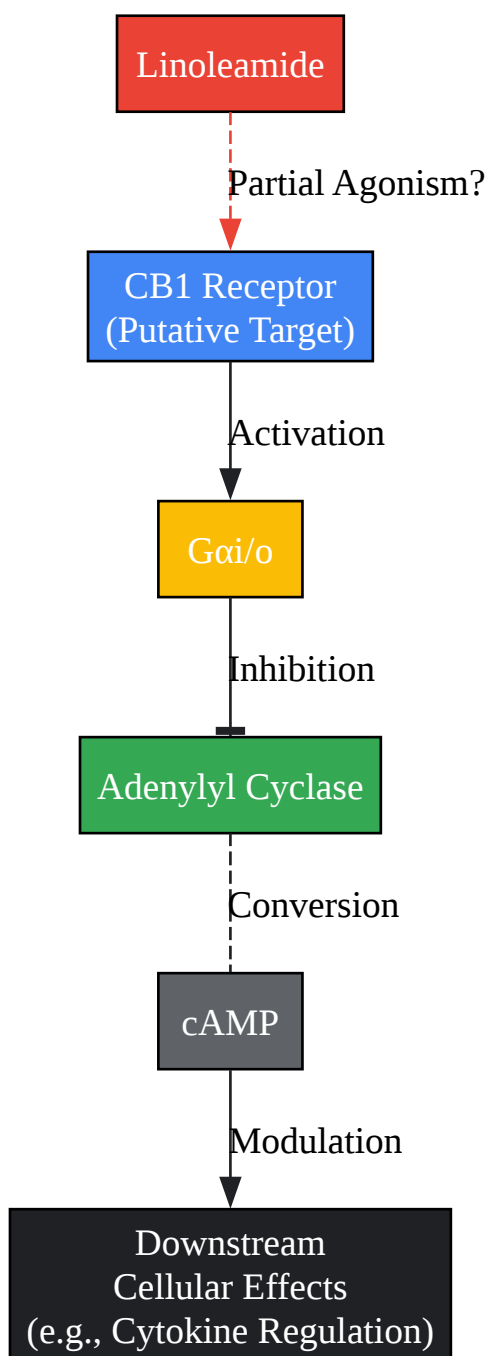
Caption: Workflow for the synthesis and purification of high-purity **linoleamide**.

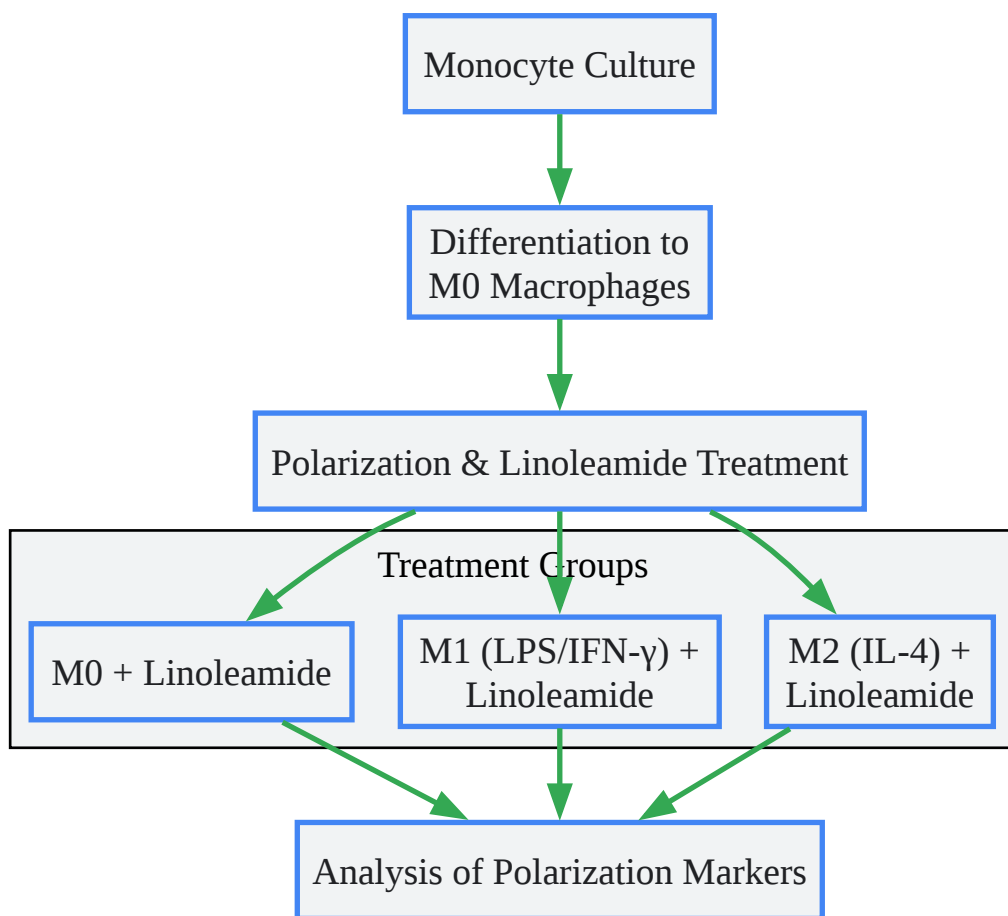
Application: Investigating the Role of Linoleamide in Macrophage Polarization

Fatty acid amides can modulate inflammatory responses. This protocol outlines an in vitro assay to assess the effect of high-purity **linoleamide** on macrophage polarization, a key process in the inflammatory response.

Signaling Pathway: Putative Modulation of Endocannabinoid Signaling

Linoleamide, as a fatty acid amide, may interact with components of the endocannabinoid system. For instance, some related lipids have shown partial agonism at the CB1 receptor.^[1]^[2]^[3] This interaction could lead to downstream signaling events that influence cellular processes like inflammation.





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